

Technical Support Center: Anhydrotetracycline Hydrochloride (ATc-HCl)

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Compound of Interest

Compound Name: Anhydrotetracycline

Cat. No.: B590944

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the proper storage, handling, and use of **anhydrotetracycline** hydrochloride (ATc-HCl).

Frequently Asked Questions (FAQs)

Q1: What is **anhydrotetracycline** hydrochloride and what is its primary application in research?

Anhydrotetracycline hydrochloride (ATc-HCl) is a derivative of tetracycline.^[1] While it has lost most of its antibiotic activity, it is a powerful effector for tetracycline-controlled gene expression systems, such as the Tet-On and Tet-Off systems.^{[2][3]} Its high affinity for the tetracycline repressor protein (TetR), approximately 35 times stronger than tetracycline itself, makes it a highly effective inducer for these systems.^{[2][4]}

Q2: What are the key advantages of using ATc-HCl over tetracycline or doxycycline in inducible gene expression systems?

ATc-HCl is often preferred for several reasons:

- **High Affinity:** It binds to the Tet repressor (TetR) with a much greater affinity than tetracycline, meaning it can be used at very low concentrations to achieve induction.^[2]

- **Low Antibiotic Activity:** ATc-HCl has poor binding to the 30S ribosomal subunit, resulting in weak antibiotic effects compared to tetracycline. This minimizes off-target effects on cellular translation.[4]
- **High Stability in Cell Culture:** It demonstrates high functional stability in cell culture media.[5]
- **Effective Induction:** It is highly effective at inactivating the transcriptional transactivator (tTA) in Tet-Off systems, abolishing gene expression at concentrations as low as 3 ng/mL.[5]

Q3: What are the recommended long-term storage conditions for solid ATc-HCl?

Solid **anhydrotetracycline** hydrochloride should be stored at -20°C.[1][4] It is sensitive to moisture, light, and air, so it is crucial to keep the container tightly closed and in a dry, dark place.[6][7][8] For optimal stability, storing under an inert gas like argon or nitrogen is recommended.[6][9] Under these conditions, the compound is stable for at least two years.[4][9]

Q4: How should I prepare and store stock solutions of ATc-HCl?

Stock solutions are typically prepared by dissolving the solid ATc-HCl in an organic solvent such as DMSO, DMF, or ethanol.[4][10] It is recommended to purge the solvent with an inert gas before dissolving the compound.[4][10] Store stock solutions in aliquots at -20°C or -80°C to avoid repeated freeze-thaw cycles.[11] While some sources suggest stability for up to a month at -20°C and six months at -80°C in DMSO, it is generally recommended to use freshly prepared solutions for the most consistent results.[11] Aqueous solutions are not recommended for storage for more than one day.[4][10]

Q5: What safety precautions should I take when handling ATc-HCl?

Anhydrotetracycline hydrochloride is considered a hazardous substance.[10] It may cause skin and serious eye irritation, and it is suspected of damaging fertility or the unborn child.[12][13] Always handle this compound in a well-ventilated area or under a fume hood.[8][14] Personal protective equipment, including gloves, safety goggles, and a lab coat, should be worn.[8] Avoid inhalation of the powder and prevent contact with skin and eyes.[10][13] Wash hands thoroughly after handling.[4]

Troubleshooting Guide

Issue	Possible Cause	Suggested Solution
Compound will not dissolve	Incorrect solvent or insufficient solvent volume.	ATc-HCl has limited solubility in water. [1] Use organic solvents like DMSO or DMF for higher solubility. [4] [10] Gentle warming or sonication may aid dissolution in some solvents. [2] [15] Refer to the solubility data table below.
Inconsistent experimental results with inducible system	Degradation of ATc-HCl stock solution.	Stock solutions can degrade over time, especially with repeated freeze-thaw cycles. [11] Prepare fresh stock solutions, or use aliquots that have been stored properly at -80°C for no longer than six months. [11] Aqueous dilutions should be made fresh for each experiment. [4]
No induction or low induction in Tet-On/Tet-Off system	Insufficient concentration of ATc-HCl.	The optimal concentration of ATc-HCl can vary between cell lines and experimental setups. Perform a dose-response curve to determine the optimal concentration for your system. Effective concentrations can be as low as 3 ng/mL. [5]
Degradation of ATc-HCl in the culture medium.	<p>The half-life of tetracycline derivatives in cell culture medium is about 24 hours.[16]</p> <p>For long-term experiments, replenish the medium with fresh ATc-HCl every 48 hours to maintain a consistent effective concentration.[16]</p>	

Observed cell toxicity	ATc-HCl concentration is too high.	Although generally less toxic than tetracycline, high concentrations of ATc-HCl (> 3 µg/mL) can affect cell growth. [5] Use the lowest effective concentration determined from your dose-response experiments.
Contamination of the compound or solvent.	Ensure the purity of your ATc-HCl and use high-quality, sterile solvents for stock solutions and dilutions.	

Data Presentation

Table 1: Storage Conditions for **Anhydrotetracycline** Hydrochloride

Form	Storage Temperature	Duration	Special Conditions
Solid	-20°C	≥ 2 years[4][9]	Protect from moisture, light, and air.[6][7][8] Store under inert gas. [6][9]
Stock Solution in DMSO/DMF	-20°C	Up to 1 month[11]	Aliquot to avoid freeze-thaw cycles. Store in the dark.
-80°C	Up to 6 months[11]	Aliquot to avoid freeze-thaw cycles. Store in the dark.	
Aqueous Solution	4°C	≤ 1 day[4][10]	Prepare fresh before use.

Table 2: Solubility of **Anhydrotetracycline** Hydrochloride

Solvent	Solubility	Reference
DMSO	≥ 2.42 mg/mL[2], ~ 10 mg/mL[4][10], 125 mg/mL[15]	[2][4][10][15]
DMF	~ 10 mg/mL	[4][10]
Ethanol	~ 2 mg/mL[4][10], ≥ 15.43 mg/mL with gentle warming[2]	[2][4][10]
Water	Partially soluble[1], ≥ 12.5 mg/mL[2]	[1][2]
PBS (pH 7.2)	~ 0.25 mg/mL	[4][10]

Experimental Protocols

Protocol 1: Preparation of a 1 mg/mL Stock Solution of **Anhydrotetracycline** Hydrochloride in DMSO

Materials:

- **Anhydrotetracycline** hydrochloride (solid)
- Anhydrous DMSO
- Sterile microcentrifuge tubes or cryovials
- Pipettes and sterile tips

Methodology:

- Pre-handling: Allow the vial of solid ATc-HCl to equilibrate to room temperature before opening to minimize moisture condensation.
- Weighing: In a sterile environment (e.g., a laminar flow hood), weigh out the desired amount of ATc-HCl. For a 1 mg/mL solution, you will need 1 mg of the compound for every 1 mL of DMSO.

- **Dissolving:** Add the appropriate volume of anhydrous DMSO to the solid ATc-HCl. For example, add 1 mL of DMSO to 1 mg of ATc-HCl.
- **Mixing:** Vortex the solution until the solid is completely dissolved. The solution should be clear and yellow.
- **Aliquoting:** Dispense the stock solution into sterile, light-protected (amber) microcentrifuge tubes or cryovials in volumes appropriate for your experiments to avoid multiple freeze-thaw cycles.
- **Storage:** Store the aliquots at -20°C for short-term use (up to one month) or at -80°C for long-term storage (up to six months).[\[11\]](#)

Protocol 2: Induction of Gene Expression in a Mammalian Cell Line using the Tet-On System

Materials:

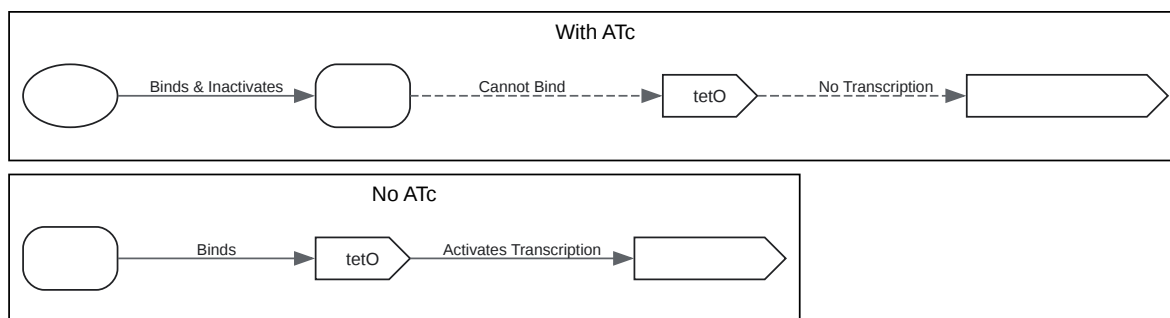
- Mammalian cell line stably expressing the Tet-On transactivator and a gene of interest under a TRE promoter.
- Complete cell culture medium.
- 1 mg/mL ATc-HCl stock solution in DMSO.
- Sterile PBS.

Methodology:

- **Cell Seeding:** Plate the cells at a density that will not lead to overgrowth during the induction period. Allow the cells to adhere and recover for 24 hours.
- **Preparation of Working Solution:** Dilute the 1 mg/mL ATc-HCl stock solution in complete cell culture medium to the desired final concentration. For example, to achieve a final concentration of 100 ng/mL, add 1 µL of the 1 mg/mL stock solution to 10 mL of medium. Note: The optimal concentration should be determined empirically for each cell line and promoter combination.

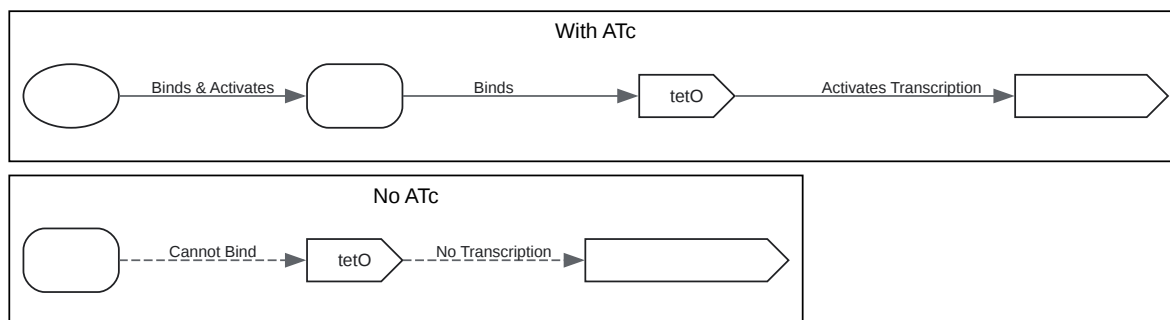
- Induction: Remove the old medium from the cells and replace it with the medium containing the desired concentration of ATc-HCl.
- Incubation: Incubate the cells for the desired period (e.g., 24-72 hours) to allow for gene expression. For longer induction times, replace the medium with fresh ATc-HCl-containing medium every 48 hours.[16]
- Analysis: After the induction period, harvest the cells and analyze the expression of the gene of interest using appropriate methods such as qRT-PCR, Western blotting, or fluorescence microscopy.

Visualizations



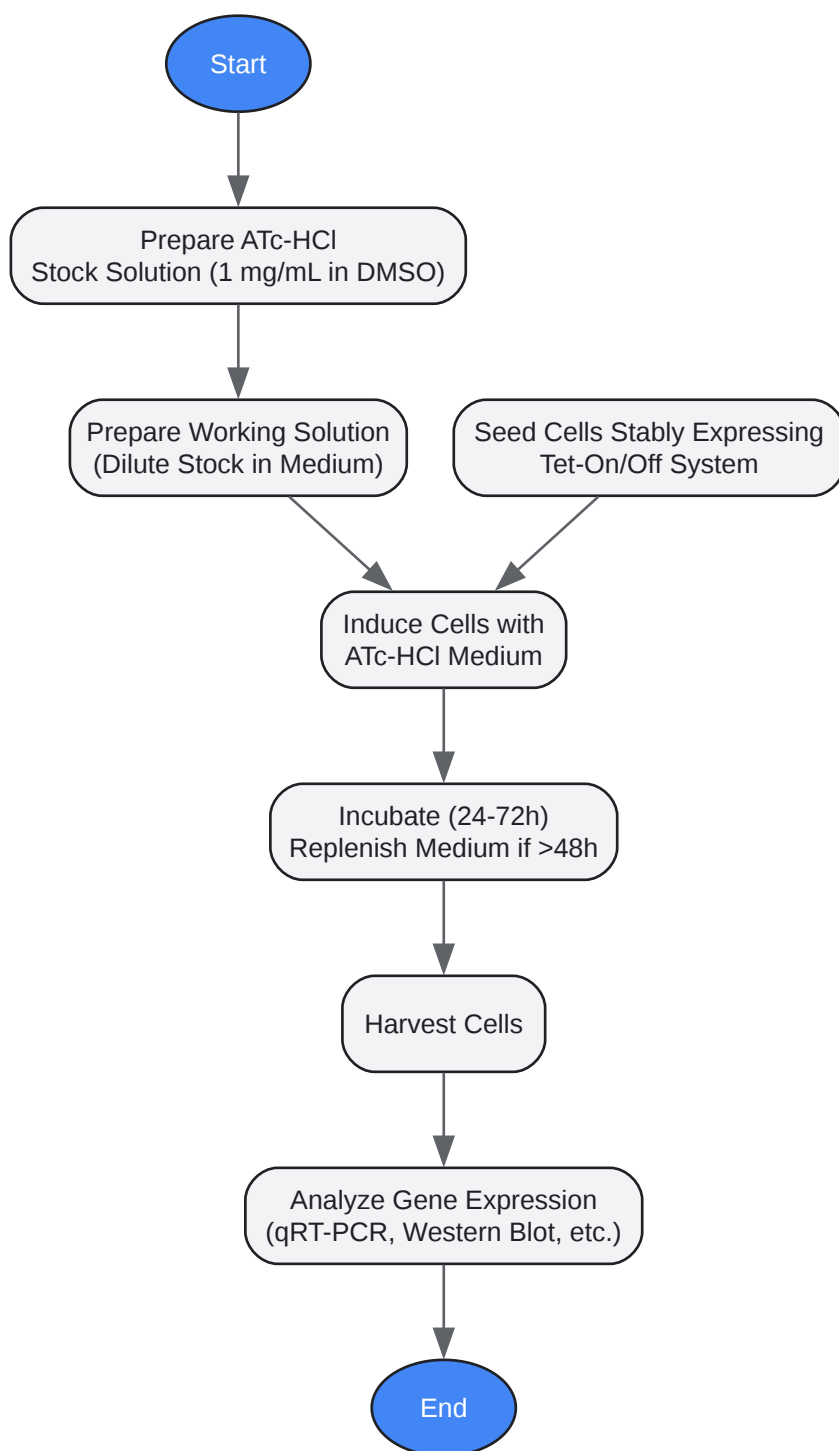
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Caption: Logic of the Tet-Off inducible gene expression system.



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Caption: Logic of the Tet-On inducible gene expression system.



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Caption: General experimental workflow for inducible gene expression.

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